

An In-depth Technical Guide to 3,4-Diethylhexa-1,5-diene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diethylhexa-1,5-diene

Cat. No.: B15472069

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This guide provides essential molecular information for **3,4-Diethylhexa-1,5-diene**, a key compound for researchers and professionals in drug development and chemical synthesis.

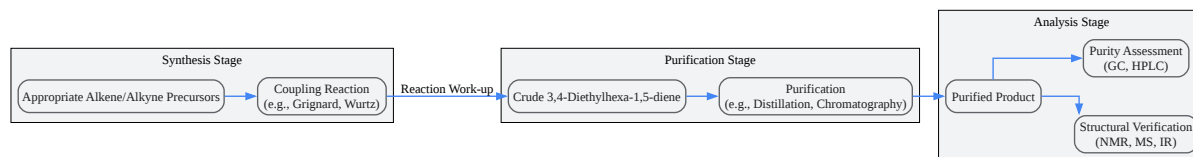
Molecular Data Summary

The fundamental properties of **3,4-Diethylhexa-1,5-diene** are detailed below. This information is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ [1] [2]
Molecular Weight	138.25 g/mol [3] [4]
Alternate Names	3,4-diethyl-1,5-hexadiene [1] [2]

Synthesis and Experimental Considerations

While detailed experimental protocols are beyond the scope of this immediate guide, the synthesis of **3,4-Diethylhexa-1,5-diene** is a subject of interest in organic chemistry. The logical workflow for a typical synthesis and characterization is outlined in the diagram below. This process generally involves a coupling reaction, followed by purification and subsequent analytical verification to confirm the structure and purity of the compound.



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Caption: A generalized workflow for the synthesis and analysis of **3,4-Diethylhexa-1,5-diene**.

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References

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